

A Comprehensive Guide to the Proper Disposal of YM-254890

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Compound of Interest

Compound Name: YM-254890

Cat. No.: B15606623

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential safety and logistical information for the proper disposal of **YM-254890**, a potent and selective Gαq/11 protein inhibitor. Adherence to these procedures is critical for laboratory safety, environmental protection, and regulatory compliance.

Quantitative Data Summary for YM-254890

For safe handling and disposal, it is crucial to be aware of the chemical and physical properties of **YM-254890**.

Property	Value	Source
Molecular Weight	960.09 g/mol	[1]
Molecular Formula	C ₄₆ H ₆₉ N ₇ O ₁₅	[1]
Appearance	Solid/Powder	[2]
Storage Temperature	-20°C	[1]
Solubility	Soluble in DMSO (up to 10 mM) and ethanol.[1][2]	[1][2]
Stability	Stable in acidic (simulated gastric fluid) and mildly alkaline (pH 9) solutions. Decomposes rapidly at strongly alkaline conditions (pH 11).[2]	[2]
CAS Number	568580-02-9	[1]

Experimental Protocols: Disposal of YM-254890

The following protocol outlines the necessary steps for the safe disposal of **YM-254890** waste in a laboratory setting. This procedure is designed to comply with general laboratory waste management regulations, such as those established by the Resource Conservation and Recovery Act (RCRA).[3]

Step 1: Personal Protective Equipment (PPE) and Initial Handling

Before handling any **YM-254890** materials, it is imperative to don appropriate Personal Protective Equipment (PPE). This includes, but is not limited to:

- Safety goggles
- A lab coat
- Chemical-resistant gloves

All handling of **YM-254890** powder and concentrated solutions should be performed in a certified chemical fume hood to prevent inhalation of aerosolized particles.

Step 2: Waste Segregation at the Point of Generation

Proper segregation of waste is critical to ensure safe disposal and to prevent incompatible chemicals from mixing.^{[3][4][5]} Three primary waste streams should be established for **YM-254890** disposal:

- Solid Waste: Contaminated vials, pipette tips, gloves, weighing papers, and any other non-sharp solid materials that have come into contact with **YM-254890**.
- Liquid Waste: Unused or expired **YM-254890** solutions (e.g., in DMSO or ethanol) and contaminated solvents.
- Sharps Waste: Needles, syringes, and any other contaminated items that can puncture the skin.

Step 3: Solid Waste Disposal

- Unused or Expired Compound:
 - Solid **YM-254890** should be disposed of in its original container if possible, or in a clearly labeled, sealed container.
 - The container must be labeled as "Hazardous Waste" and include the full chemical name: **YM-254890**.
- Contaminated Labware:
 - Disposable items such as pipette tips, gloves, and empty vials that have come into contact with **YM-254890** should be collected in a designated hazardous waste bag or container.
 - This container should be clearly labeled as "Hazardous Waste - Contaminated Solid Waste with **YM-254890**".

Step 4: Liquid Waste Disposal

- Collection:
 - Solutions of **YM-254890** should be collected in a dedicated, sealed, and chemically compatible waste container.
 - The waste container must be clearly labeled as "Hazardous Waste" and include the name of the chemical (**YM-254890**) and the solvent used (e.g., DMSO, ethanol).
- Important Precautions:
 - Never dispose of solutions containing **YM-254890** down the drain.^[6]
 - Do not mix with other incompatible waste streams.^[5]

Step 5: Sharps Disposal

All sharps contaminated with **YM-254890** must be disposed of immediately after use in a designated, puncture-resistant, and leak-proof sharps container. These containers should be clearly labeled with the biohazard symbol and as containing pharmaceutical waste.

Step 6: Container Management and Storage

- Ensure all hazardous waste containers are kept securely closed when not in use.
- Store waste containers in a designated "Satellite Accumulation Area" within the laboratory.^[5] This area should have secondary containment to prevent spills from spreading.
- Regularly inspect storage areas for any signs of leakage or container deterioration.^[3]

Step 7: Final Disposal Coordination

All disposal procedures must be conducted in accordance with local, regional, and national environmental regulations.

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.
- Provide the EHS office with a complete and accurate inventory of the waste being disposed of.

Step 8: Emergency Spill Procedures

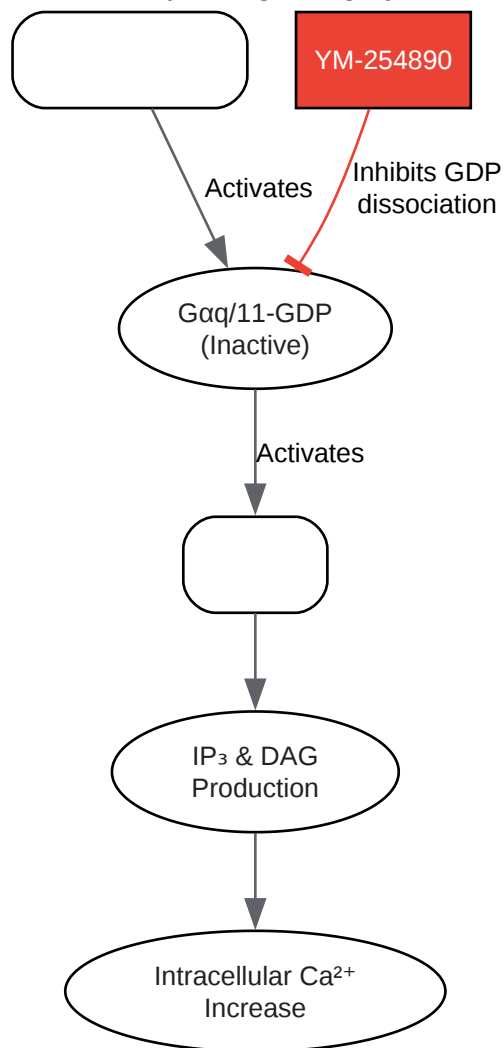
In the event of a spill of **YM-254890** powder or solution:

- Immediately alert personnel in the area.
- Wearing appropriate PPE, contain the spill.
 - For a powder spill, gently cover it with absorbent paper to avoid raising dust, then wet the paper before cleaning.
 - For a liquid spill, cover it with an inert absorbent material.
- Collect all cleanup materials and place them in the designated hazardous waste container for solid waste.
- Clean the spill area thoroughly.

Mandatory Visualizations

YM-254890 Signaling Pathway Inhibition

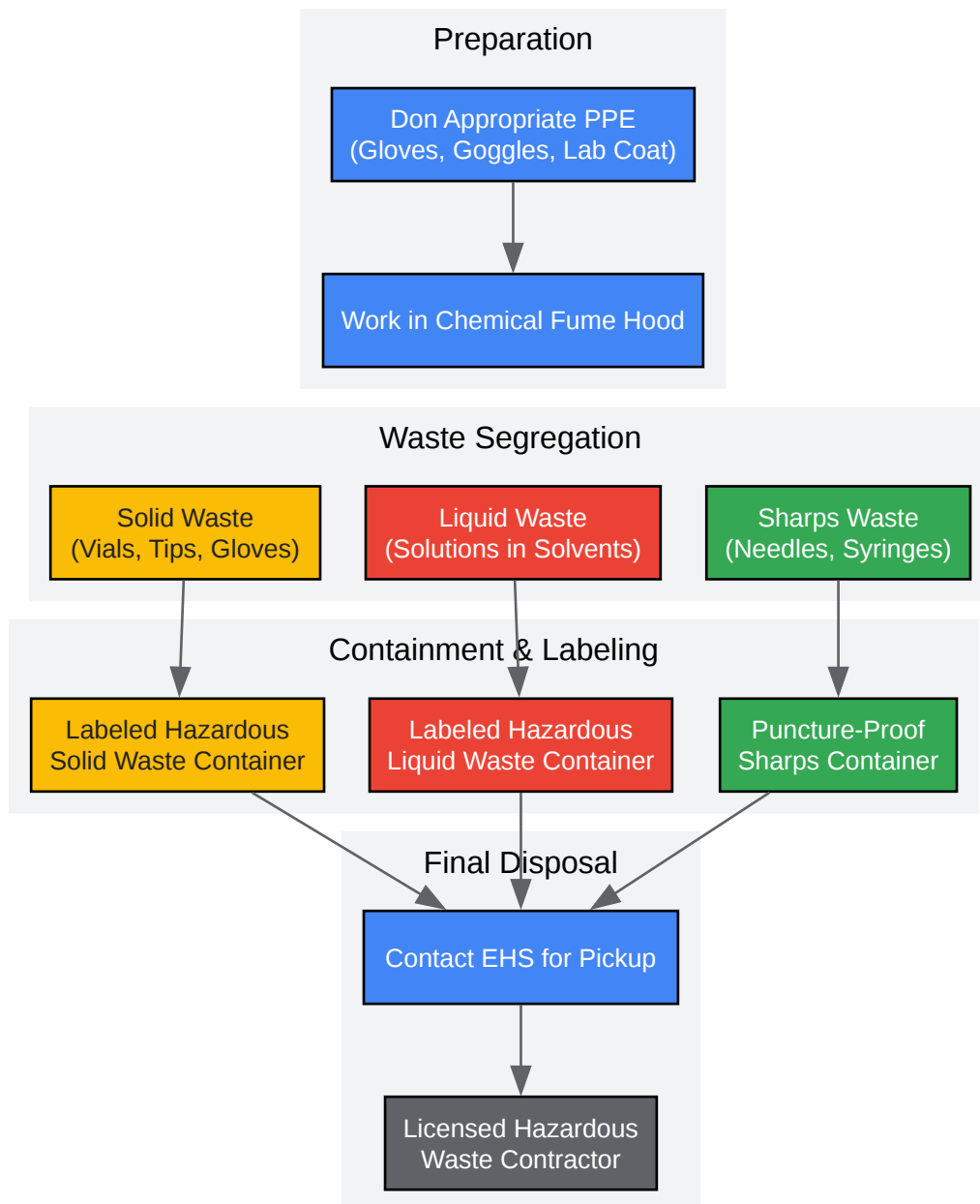
Inhibition of Gαq/11 Signaling by YM-254890

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Caption: **YM-254890** inhibits Gαq/11-mediated signaling pathways.

Experimental Workflow for YM-254890 Disposal

YM-254890 Disposal Workflow



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Caption: Step-by-step workflow for the proper disposal of **YM-254890**.

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References

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- [6. acs.org \[acs.org\]](#)
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